

Navigating the Biological Landscape of Cyclohexanone Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: *Methyl 4-oxo-1-phenylcyclohexanecarboxylate*

CAS No.: 75945-90-3

Cat. No.: B1353449

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For researchers, scientists, and drug development professionals, understanding the structure-activity relationships (SAR) of novel compounds is paramount. This guide delves into the biological activities of analogs related to **Methyl 4-oxo-1-phenylcyclohexanecarboxylate**, a task challenging due to the limited publicly available data on this specific molecule. In the absence of direct comparative studies, this document provides a comprehensive overview of the anticancer and anti-inflammatory potential of structurally related cyclohexanone and phenylcyclohexane derivatives, supported by experimental data from existing literature.

Unveiling the Anticancer Potential of Cyclohexanone Analogs

The cyclohexanone scaffold is a recurring motif in compounds exhibiting significant anticancer properties. Research into 4-aryl cyclohexanone derivatives, in particular, has revealed promising cytotoxic effects against various cancer cell lines. These compounds often induce apoptosis, a form of programmed cell death crucial for cancer therapy.

A noteworthy class of related compounds are the 2,6-bis-benzylidene cyclohexanones, which are analogs of curcumin. These compounds have been synthesized and evaluated for their anticancer activity. For instance, 2,6-bis-(4-nitrobenzylidene) cyclohexanone has been shown to possess anticancer activity against the A549 pulmonary cancer cell line with an IC₅₀ of 0.48±0.05mM, while exhibiting negligible cytotoxicity against normal Vero cells.[1]

Comparative Anticancer Activity of Cyclohexenone Derivatives

To illustrate the structure-activity relationships within this class of compounds, the following table summarizes the in vitro acetylcholinesterase (AChE) inhibitory activity and the impact on the clonogenicity of HCT116 cells for a series of ethyl 3,5-diphenyl-2-cyclohexenone-6-carboxylate derivatives.[2]

Compound ID	Substitution on Phenyl Rings	AChE IC ₅₀ (μM)	Inhibition of HCT116 Clonogenicity (%) at 20 μM
1	Unsubstituted	89.39	~40%
2	2-hydroxy	90.00	~50%
3	2-hydroxy, 6-methoxy	127.35	~30%
4	2-hydroxy, 4,5-dimethoxy	7.83	~90%
5	2-hydroxy, 4-methoxy	110.81	~45%

Data synthesized from a study on cyclohexenone derivatives and their anticancer activities.[2]

The data suggests that substitutions on the phenyl rings significantly influence the biological activity. For example, the presence of dimethoxy groups at the 4 and 5 positions of one of the phenyl rings (compound 4) dramatically increases the inhibitory effect on cancer cell colony formation.

Exploring the Anti-inflammatory and Analgesic Properties

Derivatives of cyclohexanone have also been investigated for their potential to combat inflammation and pain. The 4-amino-4-arylcyclohexanone scaffold has been identified as a novel class of analgesics.[3][4] Structure-activity relationship studies on these compounds have revealed that the nature and position of substituents on the aryl ring are critical for their analgesic potency. The most potent compounds in one such study, with a p-CH₃ or p-Br substituent, exhibited approximately 50% of the potency of morphine.[3]

Anti-inflammatory Activity of a Methyl Cyclohexanecarboxylate Derivative

While data on a broad range of methyl cyclohexanecarboxylate derivatives is scarce, one study investigated the in-vivo anti-inflammatory effects of methyl 2-(5-butyl-6-thioxo-1,3,5-thiadiazinan-3-yl)butanoate (MBTTB) using a carrageenan-induced paw edema model in mice.

Compound	Dosage	Time Post-Carrageenan	Paw Edema Inhibition (%)
MBTTB	100 mg/kg	1 hour	16.7
MBTTB	100 mg/kg	3 hours	23.2
MBTTB	100 mg/kg	5 hours	26.2
Standard Drug	-	1 hour	12.8
Standard Drug	-	3 hours	14.5
Standard Drug	-	5 hours	15.4

This data indicates that MBTTB exhibits a time-dependent anti-inflammatory effect, with increasing inhibition of paw edema over five hours.

Experimental Protocols

To ensure the reproducibility and validation of the presented biological data, detailed experimental methodologies are crucial. Below are protocols for two key assays frequently employed in the evaluation of anticancer and anti-inflammatory compounds.

In Vitro Cytotoxicity: MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability and proliferation.^{[5][6][7][8]}

Principle: Metabolically active cells possess mitochondrial dehydrogenases that reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells and can be quantified by measuring the absorbance at a specific wavelength.^[7]

Procedure:

- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of the test compound and a vehicle control. Incubate for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT solution to each well to a final concentration of 0.5 mg/mL and incubate for 2-4 hours at 37°C.
- **Formazan Solubilization:** Remove the MTT solution and add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solution at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the control and determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).

In Vivo Anti-inflammatory Activity: Carrageenan-Induced Paw Edema

This widely used animal model assesses the acute anti-inflammatory activity of a compound.[9][10][11][12]

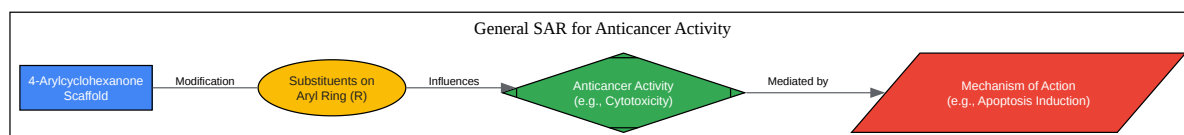
Principle: The injection of carrageenan, a phlogistic agent, into the paw of a rodent induces a localized inflammatory response characterized by edema (swelling). The ability of a test compound to reduce this swelling is a measure of its anti-inflammatory potential.[9][12]

Procedure:

- **Animal Groups:** Divide animals (typically rats or mice) into control, standard (e.g., indomethacin), and test groups.
- **Compound Administration:** Administer the test compound or standard drug, usually orally or intraperitoneally, at a specific time before carrageenan injection.
- **Induction of Edema:** Inject a 1% solution of carrageenan in saline into the sub-plantar tissue of the right hind paw.
- **Paw Volume Measurement:** Measure the paw volume using a plethysmometer immediately before carrageenan injection and at regular intervals afterward (e.g., 1, 2, 3, 4, and 5 hours). [10]
- **Data Analysis:** Calculate the percentage of inhibition of paw edema for the treated groups compared to the control group.

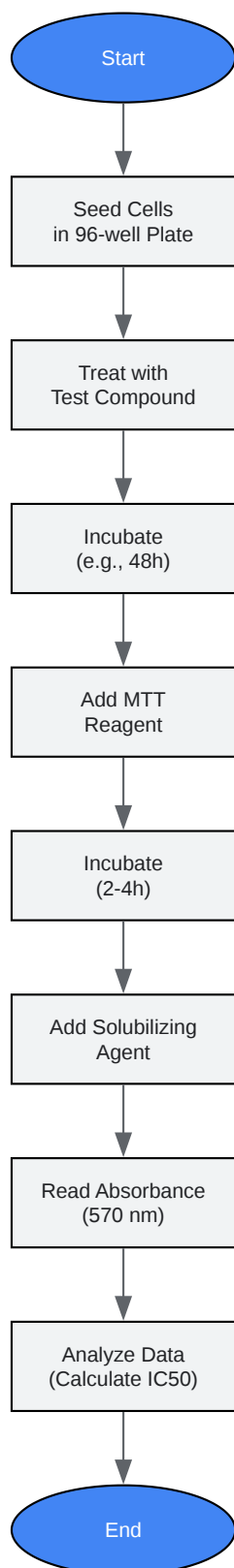
Visualizing Biological Processes and Workflows

To further clarify the concepts discussed, the following diagrams illustrate a general structure-activity relationship and a typical experimental workflow.



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Caption: General Structure-Activity Relationship for Anticancer Cyclohexanones.



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Caption: Workflow of the MTT Cell Viability Assay.

Conclusion

While a direct comparative analysis of **Methyl 4-oxo-1-phenylcyclohexanecarboxylate** and its immediate analogs is currently hindered by a lack of specific published data, this guide provides a broader perspective on the biological activities of structurally related cyclohexanone and phenylcyclohexane derivatives. The available evidence strongly suggests that this chemical space holds significant potential for the discovery of novel anticancer and anti-inflammatory agents. The structure-activity relationships highlighted herein, along with the detailed experimental protocols, offer a valuable resource for researchers aiming to design and evaluate new therapeutic candidates based on the versatile cyclohexanone scaffold. Future research focusing on the systematic synthesis and biological evaluation of a series of **Methyl 4-oxo-1-phenylcyclohexanecarboxylate** analogs is warranted to fully elucidate their therapeutic potential.

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References

- 1. rjptonline.org [rjptonline.org]
- 2. researchgate.net [researchgate.net]
- 3. 4-Amino-4-arylcyclohexanones and their derivatives, a novel class of analgesics. 1. Modification of the aryl ring - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 4-aryl-4-aminocyclohexanones and their derivatives, a novel class of analgesics. 3. m-Hydroxyphenyl derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 四唑盐法(MTT)细胞活力和增殖检测方案 [sigmaaldrich.cn]
- 6. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]

- [7. MTT assay protocol | Abcam \[abcam.com\]](#)
- [8. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [9. inotiv.com \[inotiv.com\]](#)
- [10. A study of the mechanisms underlying the anti-inflammatory effect of ellagic acid in carrageenan-induced paw edema in rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. Carrageenan induced Paw Edema Model - Creative Biolabs \[creative-biolabs.com\]](#)
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